

Technical Support Center: Optimizing the Synthesis of 3-Phenoxypropanehydrazide

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Compound of Interest

Compound Name: 3-Phenoxypropanehydrazide

CAS No.: 95885-09-9

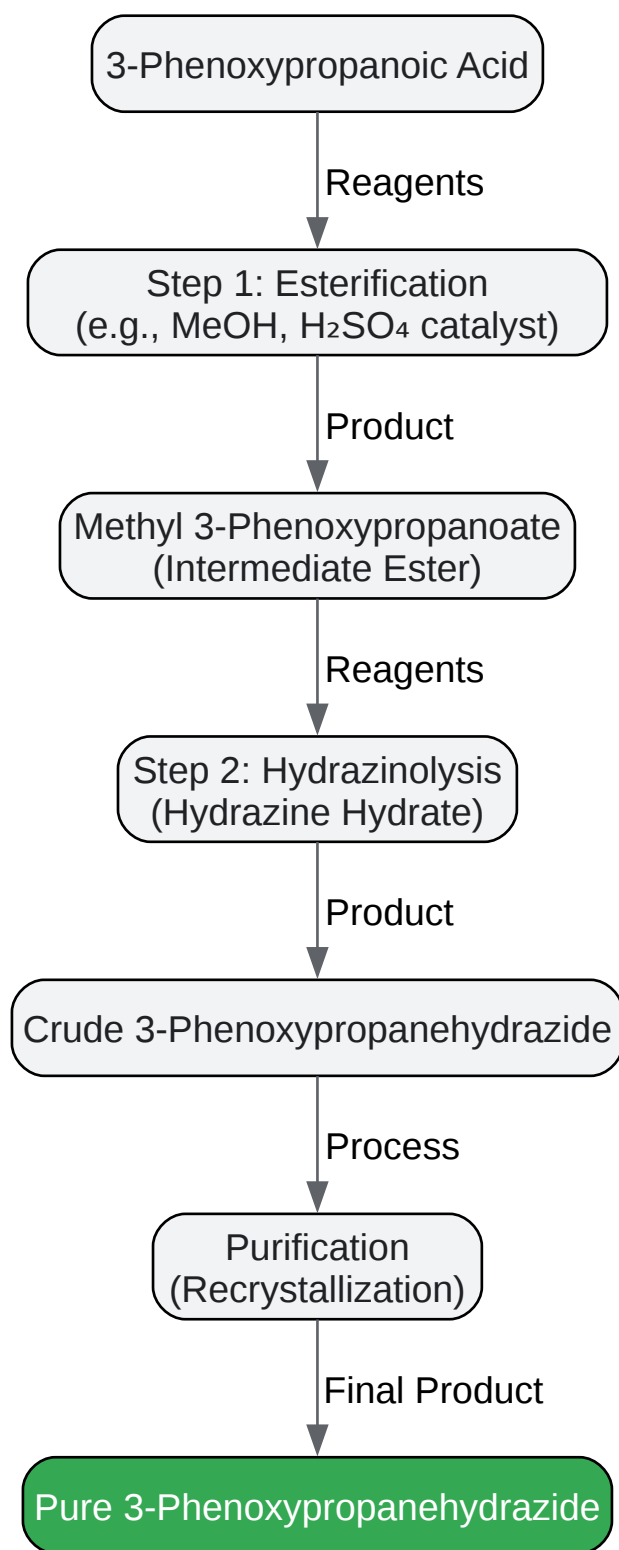
Cat. No.: B3014606

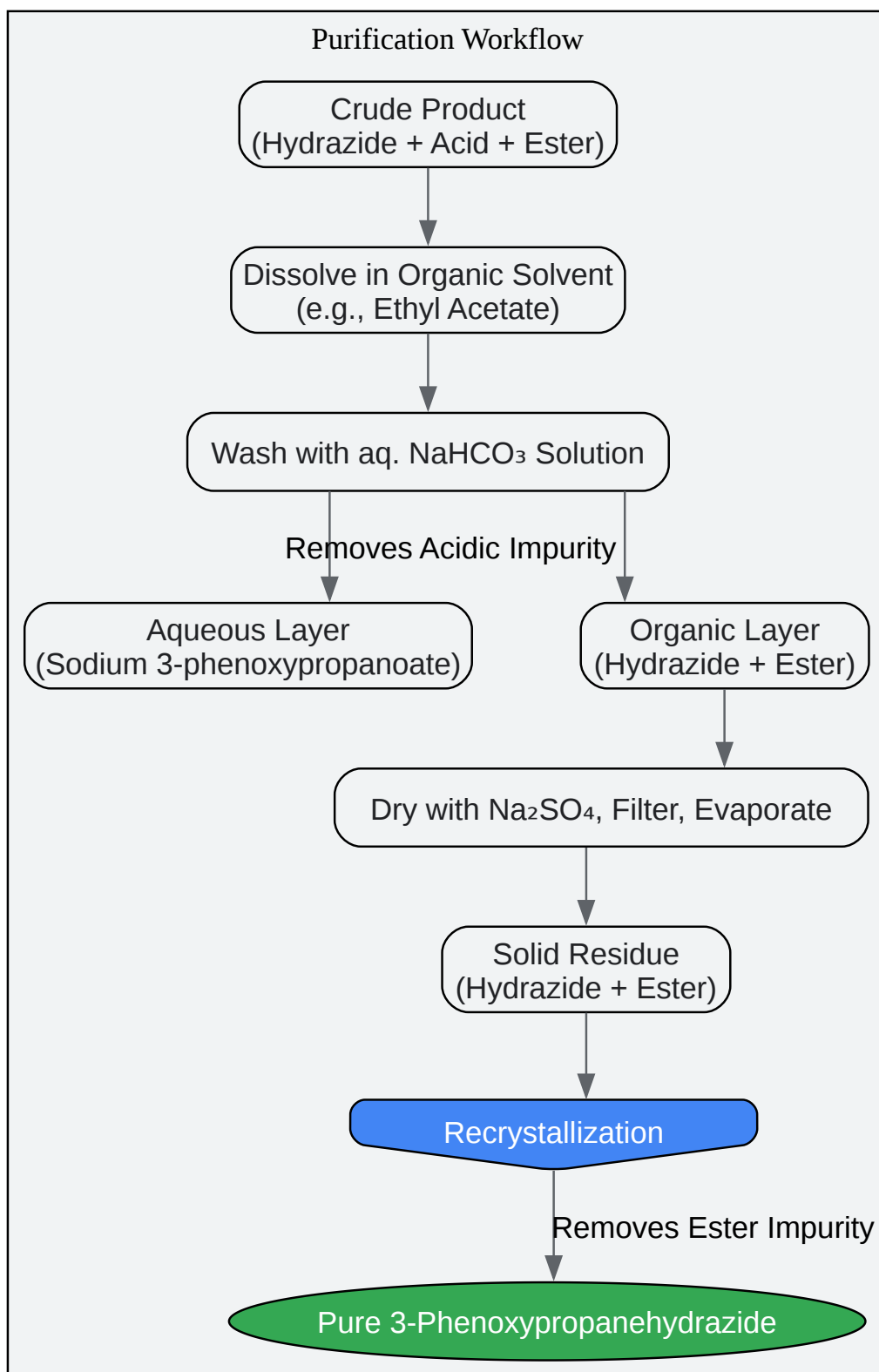
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As a Senior Application Scientist, this guide is designed to provide researchers, chemists, and drug development professionals with in-depth troubleshooting strategies and practical protocols for synthesizing **3-Phenoxypropanehydrazide**. Our focus is on enhancing both chemical yield and final product purity through a mechanistic understanding of the reaction steps and potential pitfalls.

Synthesis Overview: A Two-Step Pathway

The most common and reliable method for preparing **3-Phenoxypropanehydrazide** involves a two-step synthetic sequence starting from 3-Phenoxypropanoic acid.^[1] The process first involves the conversion of the carboxylic acid to its corresponding alkyl ester, followed by hydrazinolysis to yield the final hydrazide product.^[2]





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Sources

- 1. 3-Phenoxypropionic acid | C₉H₁₀O₃ | CID 81596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemguide.co.uk [chemguide.co.uk]
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